

Application Notes and Protocols for Subcutaneous Administration of CJC-1295 in Mice

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SB-1295

Cat. No.: B15137770

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the subcutaneous administration of the synthetic Growth Hormone-Releasing Hormone (GHRH) analog, CJC-1295, in mouse models. The following protocols and data are intended for preclinical research purposes.

Introduction

CJC-1295 is a long-acting GHRH analog that stimulates the pituitary gland to release growth hormone.[1][2] Its extended half-life, achieved through the Drug Affinity Complex (DAC) technology which allows it to bind to albumin, makes it a subject of interest for studies on growth, metabolism, and tissue repair.[3][4] Unlike direct growth hormone administration, CJC-1295 promotes a pulsatile release of GH, mimicking the body's natural secretion patterns.[5][6][7] This document outlines the necessary protocols for its preparation, administration in mice, and summarizes key experimental data from published studies.

Data Presentation

The following tables summarize quantitative data from a key study investigating the effects of subcutaneous CJC-1295 administration in GHRH knockout (GHRHKO) mice.

Table 1: Study Design for CJC-1295 Administration in GHRHKO Mice[8][9][10]

Parameter	Description
Animal Model	GHRH knockout (GHRHKO) mice
Age of Mice	1-week-old at the start of treatment
Treatment Groups	1. Placebo-treated GHRHKO mice 2. 2 µg CJC-1295 every 24 hours 3. 2 µg CJC-1295 every 48 hours 4. 2 µg CJC-1295 every 72 hours 5. Heterozygous GHRHKO mice (controls)
Route of Administration	Subcutaneous injection
Duration of Treatment	5 weeks

Table 2: Effects of CJC-1295 on Body Weight and Length in GHRHKO Mice[\[4\]](#)[\[8\]](#)[\[9\]](#)

Treatment Group	Outcome on Body Weight	Outcome on Body Length
2 µg CJC-1295 every 24h	Normalized body weight, comparable to heterozygous controls.	Normalized body length, comparable to heterozygous controls.
2 µg CJC-1295 every 48h	Higher body weight than placebo-treated animals, but without full growth normalization.	Higher body length than placebo-treated animals, but without full growth normalization.
2 µg CJC-1295 every 72h	Higher body weight than placebo-treated animals, but without full growth normalization.	Higher body length than placebo-treated animals, but without full growth normalization.

Table 3: Effects of CJC-1295 on Bone Growth and Body Composition in GHRHKO Mice[\[4\]](#)[\[8\]](#)[\[9\]](#)

Treatment Group	Femur and Tibia Length	Relative Lean Mass and Subcutaneous Fat Mass
2 µg CJC-1295 every 24h	Normal	Normal
2 µg CJC-1295 every 48h	Normal	Normal
2 µg CJC-1295 every 72h	Not fully normalized	Normal

Table 4: Effects of CJC-1295 on Pituitary RNA and GH mRNA[10]

Treatment Group	Total Pituitary RNA Increase (compared to placebo)	GH mRNA Increase (compared to placebo)
2 µg CJC-1295 every 24h	13-fold	11-fold
2 µg CJC-1295 every 48h	9-fold	8-fold
2 µg CJC-1295 every 72h	7-fold	6-fold

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized CJC-1295

This protocol details the steps for reconstituting lyophilized CJC-1295 powder for experimental use.

Materials:

- Vial of lyophilized CJC-1295
- Bacteriostatic water for injection (0.9% benzyl alcohol)
- Sterile syringes (e.g., 1 mL or 3 mL)
- Sterile needles (e.g., 21G for reconstitution, 25-27G for administration)
- Alcohol swabs

- Sterile, empty vials for aliquots (optional)

Procedure:

- Preparation: Allow the lyophilized CJC-1295 vial and bacteriostatic water to come to room temperature.
- Sterilization: Clean the rubber stoppers of both vials with an alcohol swab and allow them to air dry.
- Solvent Withdrawal: Using a sterile syringe, draw up the desired volume of bacteriostatic water. The volume will depend on the desired final concentration. For example, adding 1.0 mL of bacteriostatic water to a 2 mg vial of CJC-1295 will result in a concentration of 2 mg/mL.[3]
- Reconstitution: Slowly inject the bacteriostatic water into the CJC-1295 vial, directing the stream against the side of the vial to avoid foaming.
- Dissolution: Gently swirl the vial until the powder is completely dissolved. Do not shake vigorously, as this can damage the peptide.
- Storage:
 - Before Reconstitution: Store lyophilized CJC-1295 in a refrigerator. It can remain stable for 1-2 years under proper refrigeration.
 - After Reconstitution: Store the reconstituted solution in a refrigerator at 2-8°C, protected from light.[3] Reconstituted peptides are generally stable for 2-4 weeks when refrigerated. For longer-term storage, it is recommended to create single-use aliquots and store them frozen at -20°C. Avoid repeated freeze-thaw cycles.

Protocol 2: Subcutaneous Administration of CJC-1295 in Mice

This protocol provides a step-by-step guide for the subcutaneous injection of CJC-1295 in mice. All procedures should be performed in accordance with institutional animal care and use committee (IACUC) guidelines.

Materials:

- Reconstituted CJC-1295 solution
- Sterile insulin syringes or 0.5-3 mL syringes with 25-27G needles
- Mouse restraint device (optional)
- 70% isopropyl alcohol and gauze (optional)
- Sharps container

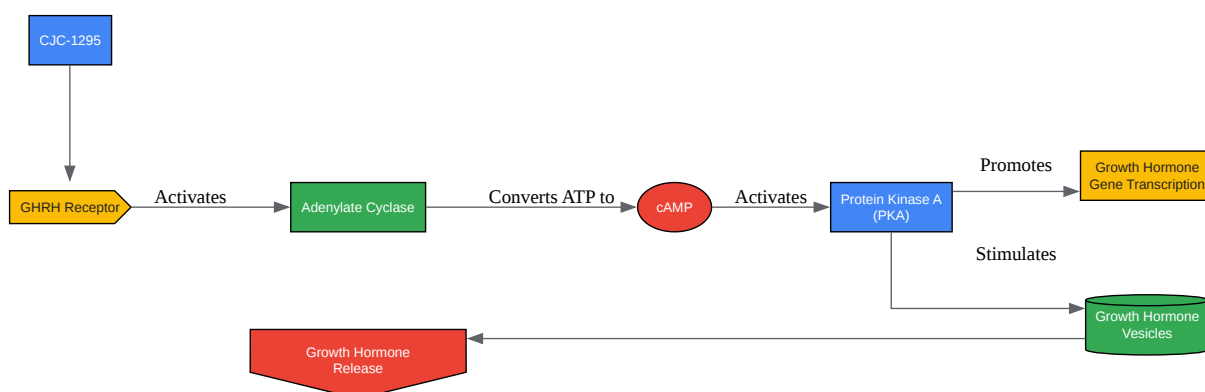
Procedure:

- Animal Restraint:
 - Manually restrain the mouse by grasping the loose skin over the shoulders ("scruffing") with your non-dominant hand. This will create a "tent" of skin.[\[1\]](#)[\[8\]](#) Ensure a firm but gentle grip to prevent injury to the animal.
- Injection Site Selection:
 - The preferred site for subcutaneous injection is the loose skin over the neck and shoulder area (scruff).[\[8\]](#)
 - An alternative site is the flank, injecting into the loose skin overlying the upper thigh and lower back.[\[8\]](#)
- Injection:
 - With your dominant hand, insert the needle (bevel facing up) into the base of the skin tent, parallel to the body.[\[1\]](#)[\[5\]](#)
 - Gently pull back on the plunger to ensure you have not entered a blood vessel (negative pressure). If blood appears in the syringe hub, withdraw the needle and try a new site with a fresh needle and syringe.[\[1\]](#)
 - Slowly and steadily inject the calculated volume of the CJC-1295 solution.

- Post-Injection:
 - Withdraw the needle and gently apply pressure to the injection site with a sterile gauze pad if necessary.
 - Return the mouse to its cage and monitor for any adverse reactions.
 - Dispose of the syringe and needle in a designated sharps container.

Visualizations

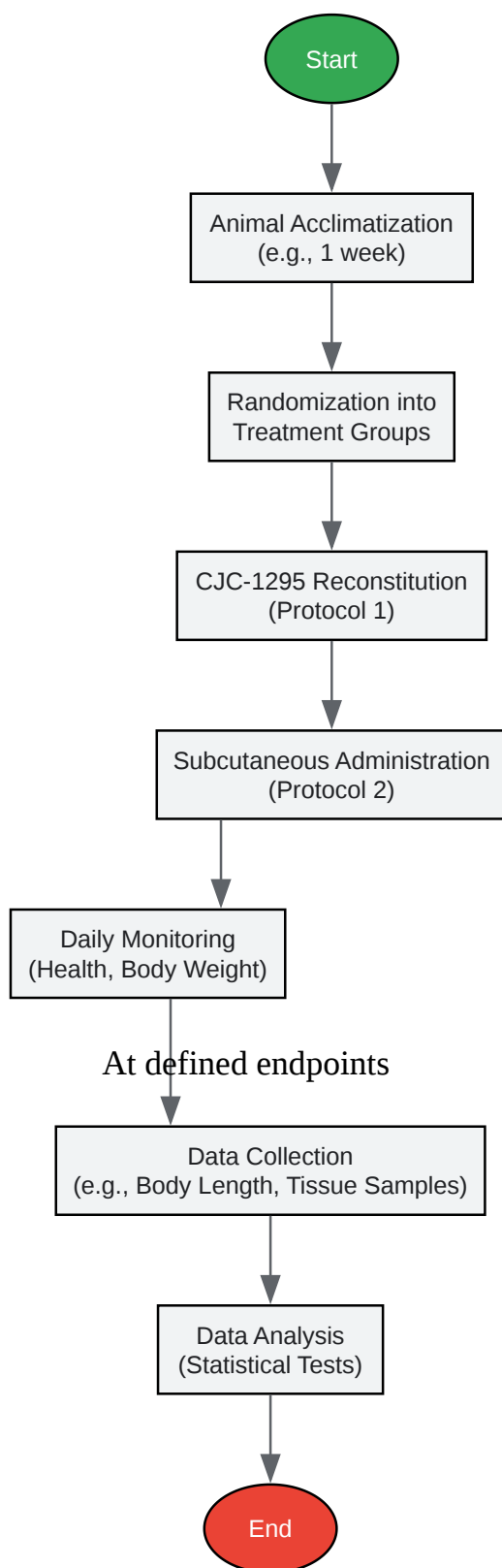
Signaling Pathway of CJC-1295



[Click to download full resolution via product page](#)

Caption: Signaling cascade of CJC-1295 in a pituitary somatotroph cell.

Experimental Workflow for Subcutaneous Administration of CJC-1295 in Mice



[Click to download full resolution via product page](#)

Caption: Experimental workflow for a typical CJC-1295 study in mice.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. animalcare.ubc.ca [animalcare.ubc.ca]
- 2. Subcutaneous Injection in Mice | Animals in Science [queensu.ca]
- 3. peptidedosages.com [peptidedosages.com]
- 4. lotilabs.com [lotilabs.com]
- 5. Video: Compound Administration in Rodents- Injection Techniques [jove.com]
- 6. researchgate.net [researchgate.net]
- 7. journals.physiology.org [journals.physiology.org]
- 8. urmc.rochester.edu [urmc.rochester.edu]
- 9. peptidedosages.com [peptidedosages.com]
- 10. Once-daily administration of CJC-1295, a long-acting growth hormone-releasing hormone (GHRH) analog, normalizes growth in the GHRH knockout mouse - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Subcutaneous Administration of CJC-1295 in Mice]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15137770#subcutaneous-administration-of-cjc-1295-in-mice]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com